

1,3-Bis(benzyloxy)-2-propanol chemical properties

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Compound of Interest

Compound Name: 1,3-Bis(benzyloxy)-2-propanol

Cat. No.: B023627

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An In-depth Technical Guide to the Chemical Properties of 1,3-Bis(benzyloxy)-2-propanol

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3-Bis(benzyloxy)-2-propanol**, also known as 1,3-Di-O-benzylglycerol.[1][2] The information is tailored for researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and visual representations of key processes. This compound serves as a versatile intermediate in organic synthesis, notably as a precursor to antiviral agents.[2][3]

Chemical and Physical Data

The fundamental properties of **1,3-Bis(benzyloxy)-2-propanol** are summarized in the table below. These values have been compiled from various chemical suppliers and databases.

Property	Value
CAS Number	6972-79-8[1][3][4][5][6][7][8][9][10]
Molecular Formula	C ₁₇ H ₂₀ O ₃ [1][4][5][6][7][9][10][11]
Molecular Weight	272.34 g/mol [1][2][3][4][5][6][7][9][10][11]
Appearance	Colorless to light yellow/orange clear liquid or oil[1][5][11]
Density	1.103 g/mL at 20 °C[2][3][4][7][11]
Boiling Point	226-227 °C at 3 mmHg[2][3][4][11]
Flash Point	>230 °F (>110 °C) - closed cup[2][4][7]
Refractive Index	n ₂₀ /D 1.549[1][2][3][4][7]
Purity	>96.0% (GC) or 97%[1][2][5]
Solubility	Slightly soluble in Chloroform and Methanol
Storage Temperature	Refrigerator (0-10°C)[1][4]
InChI Key	ARLSYSVVBAMYKA-UHFFFAOYSA-N[2][5][11]
SMILES	OC(COCc1ccccc1)COCc1ccccc1[2][5][11]

Experimental Protocols

Synthesis of 1,3-Bis(benzyloxy)-2-propanol

A common synthetic route to **1,3-Bis(benzyloxy)-2-propanol** involves the reaction of benzyl alcohol with epichlorohydrin under basic conditions.[6]

Materials:

- Benzyl alcohol (3.9 mol)
- Sodium hydroxide (NaOH) (2.5 mol)
- Epichlorohydrin (1.08 mol)

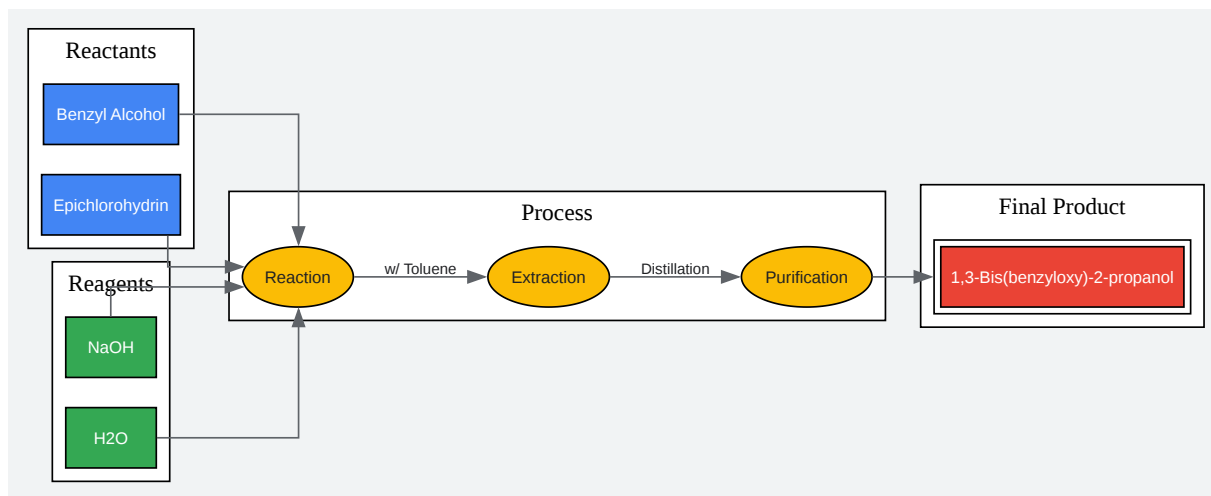
- Water (H₂O)
- Toluene

Procedure:

- A solution of sodium hydroxide (100 g) in water (200 mL) is prepared and added to benzyl alcohol (400 g) over a period of 10 minutes.[\[6\]](#)
- The resulting mixture is cooled to 25 °C.[\[6\]](#)
- Epichlorohydrin (100 g) is then added to the mixture over 30 minutes with rapid and vigorous stirring.[\[6\]](#)
- The reaction is stirred vigorously for an additional 16 hours.[\[6\]](#)
- Following the reaction period, the mixture is diluted with 1000 mL of water.[\[6\]](#)
- The product is extracted three times with 500 mL portions of toluene.[\[6\]](#)
- The combined toluene extracts are washed with 500 mL of water, dried over sodium sulfate (Na₂SO₄), and evaporated to yield an oil.[\[6\]](#)
- The crude product is purified by distillation to yield **1,3-Bis(benzyloxy)-2-propanol**.[\[6\]](#)

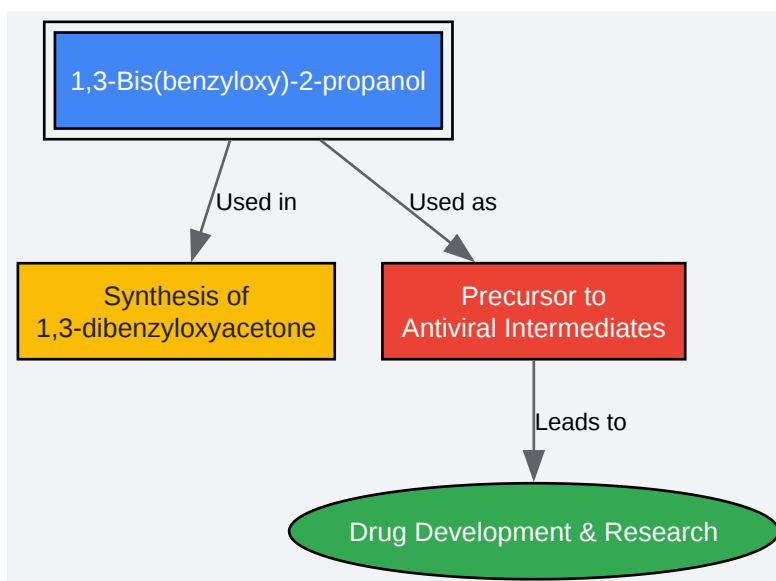
Visualized Workflows and Applications

The following diagrams illustrate the synthesis pathway and the role of **1,3-Bis(benzyloxy)-2-propanol** as a chemical intermediate.



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Caption: Synthesis workflow for **1,3-Bis(benzyloxy)-2-propanol**.



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Caption: Role of **1,3-Bis(benzyloxy)-2-propanol** in chemical synthesis.

Safety and Handling

1,3-Bis(benzyloxy)-2-propanol is a combustible liquid and should be handled with appropriate safety precautions.[2]

- Personal Protective Equipment (PPE): Wear eyeshields, gloves, and a suitable respirator when handling this chemical.[2][4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, such as a refrigerator.[4][12]
- Handling: Avoid contact with skin and eyes.[12][13][14][15] Ensure adequate ventilation to prevent inhalation of vapors.[12][13][14]
- Transport: It is classified as non-hazardous for all modes of transport.[4][7]

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